

# Application Notes and Protocols for Spectrophotometric Determination of Aluminum

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glycine cresol red

Cat. No.: B1207919

[Get Quote](#)

A Note on Reagent Selection: While the initial request specified **Glycine Cresol Red**, a thorough review of the scientific literature did not yield established protocols for its use in the spectrophotometric determination of aluminum. In its place, this document provides a detailed protocol using Alizarin Red S, a widely documented and validated chromogenic agent for this application. This ensures a reliable and reproducible methodology for researchers, scientists, and drug development professionals.

## Principle

The spectrophotometric determination of aluminum using Alizarin Red S is based on the formation of a colored complex. In an acidic buffer solution, the yellow Alizarin Red S reagent reacts with aluminum ions ( $\text{Al}^{3+}$ ) to form a stable, reddish-orange water-soluble complex.<sup>[1]</sup> The intensity of the color produced is directly proportional to the concentration of aluminum in the sample. The absorbance of the resulting solution is measured at a specific wavelength using a UV-Vis spectrophotometer, and the aluminum concentration is determined by comparison with a standard calibration curve.

## Application

This method is applicable for the quantitative determination of aluminum in various samples, including water, soil extracts, pharmaceutical preparations (such as antacids and antiperspirants), and other materials where aluminum content needs to be monitored.<sup>[1][2]</sup>

## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric determination of aluminum using Alizarin Red S, compiled from various studies.

Parameter	Value	References
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	475 - 490 nm	[2][3]
Optimal pH	4.0 - 5.0	[1][4]
Linearity Range	0.1 - 10.0 ppm (mg/L)	[1][5][6]
Limit of Detection (LOD)	0.0548 mg/L	[6]
Limit of Quantification (LOQ)	0.1659 mg/L	[6]
Molar Absorptivity ( $\epsilon$ )	Not consistently reported	
Reaction Time (Incubation)	~30 minutes	[6]
Coefficient of Determination ( $R^2$ )	> 0.99	[6]
Relative Standard Deviation (RSD)	< 5%	[7]
Recovery	80 - 110%	[6]

## Experimental Protocols

### Reagents and Materials

- Aluminum Standard Stock Solution (1000 mg/L): Dissolve 0.89g of analytical grade aluminum chloride hexahydrate ( $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ ) in deionized water and dilute to 100 mL in a volumetric flask.[3] Alternatively, a certified commercial standard can be used.
- Working Aluminum Standard Solutions: Prepare a series of standard solutions (e.g., 0.1, 0.5, 1.0, 2.0, 5.0, 10.0 mg/L) by diluting the stock solution with deionized water.

- Alizarin Red S Solution (0.05% w/v): Dissolve 0.05 g of Alizarin Red S in 100 mL of deionized water. Some protocols may specify dissolving in a small amount of ethanol before diluting with water.[3]
- Buffer Solution (pH 4.6): Prepare a sodium acetate-acetic acid buffer or a disodium hydrogen phosphate-citric acid buffer.[3] For a phosphate-citrate buffer, mix appropriate volumes of 0.2 M disodium hydrogen phosphate and 0.1 M citric acid to achieve a pH of 4.6.[3]
- Masking Agent (10% Ascorbic Acid): Dissolve 10 g of ascorbic acid in 100 mL of deionized water. This is used to mitigate interference from iron.[2]
- Deionized Water
- Glassware: Volumetric flasks, pipettes, beakers.
- UV-Vis Spectrophotometer
- pH Meter

## Preparation of Calibration Curve

- Into a series of 25 mL volumetric flasks, pipette 0, 1.0, 2.5, 5.0, 10.0, and 15.0 mL of a 10 mg/L working aluminum standard solution. This will result in final concentrations of 0, 0.4, 1.0, 2.0, 4.0, and 6.0 mg/L, respectively.
- To each flask, add 2 mL of the buffer solution (pH 4.6).
- Add 2 mL of the 0.05% Alizarin Red S solution to each flask.
- Dilute to the mark with deionized water, mix well, and allow the solutions to stand for 30 minutes for color development.[6]
- Measure the absorbance of each solution at the pre-determined  $\lambda_{\text{max}}$  (e.g., 475 nm) against the reagent blank (the "0" concentration flask).
- Plot a graph of absorbance versus aluminum concentration. The resulting curve should be linear and will be used to determine the concentration of unknown samples.

## Sample Preparation and Analysis

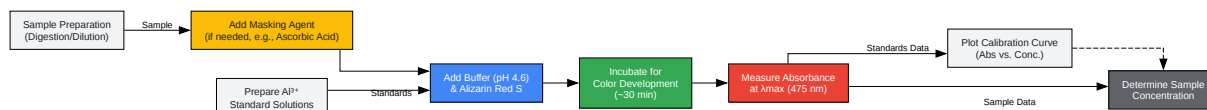
- Water Samples: If the sample is clear, it can be used directly. If turbid, filter through a 0.45  $\mu\text{m}$  filter.
- Solid Samples (e.g., soil, antacid tablets): An appropriate acid digestion or extraction procedure is required to bring the aluminum into solution. The final solution should be neutralized and diluted as necessary to fall within the linear range of the calibration curve.
- Sample Analysis:
  1. Pipette a known volume of the prepared sample solution into a 25 mL volumetric flask.
  2. If iron interference is suspected, add 2 mL of 10% ascorbic acid solution and mix.[2]
  3. Add 2 mL of the buffer solution (pH 4.6).
  4. Add 2 mL of the 0.05% Alizarin Red S solution.
  5. Dilute to the mark with deionized water, mix well, and let it stand for 30 minutes.
  6. Measure the absorbance of the sample solution at the same wavelength used for the calibration curve.
  7. Determine the concentration of aluminum in the sample by referring to the calibration curve.
  8. Calculate the original concentration of aluminum in the sample, accounting for any dilutions made during sample preparation.

## Interferences

Iron ( $\text{Fe}^{3+}$ ) is a significant interference in this method as it also forms a colored complex with Alizarin Red S.[2] This interference can be effectively eliminated by adding a masking agent such as ascorbic acid, which reduces  $\text{Fe}^{3+}$  to  $\text{Fe}^{2+}$ . [2] Other ions such as fluoride, phosphate, and sulfate may also interfere at high concentrations.[7]

## Visualizations

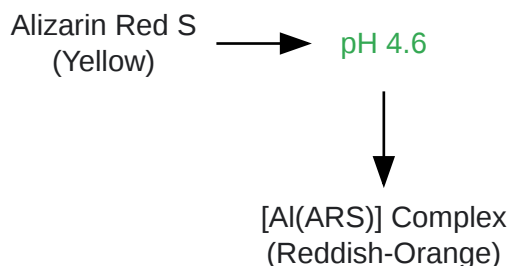
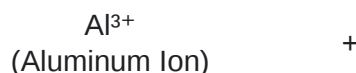
## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the spectrophotometric determination of aluminum.

## Chemical Reaction



[Click to download full resolution via product page](#)

Caption: Complex formation between aluminum and Alizarin Red S.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Quantitative determination of Al(iii) ion by using Alizarin Red S including its microspheres optical sensing material - Analytical Methods (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. Masking of iron and other interferences during the spectrophotometric analysis of aluminum from soil samples using Alizarin Red S - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. CN103994980A - Method for determination of aluminum ion content by alizarin red S complexation spectrophotometry - Google Patents [[patents.google.com](https://patents.google.com/)]
- 4. [researchgate.net](https://researchgate.net/) [[researchgate.net](https://researchgate.net/)]
- 5. [ir.uitm.edu.my](https://ir.uitm.edu.my/) [[ir.uitm.edu.my](https://ir.uitm.edu.my/)]
- 6. [laccei.org](https://laccei.org/) [[laccei.org](https://laccei.org/)]
- 7. [benchchem.com](https://benchchem.com/) [[benchchem.com](https://benchchem.com/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Spectrophotometric Determination of Aluminum]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207919#using-glycine-cresol-red-for-spectrophotometric-determination-of-aluminum>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)